

# A Technical Guide to the Physical and Chemical Properties of Strontium Chromate Powder

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## Compound of Interest

Compound Name: *Strontium chromate*

Cat. No.: *B1219968*

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This document provides a comprehensive overview of the core physical and chemical properties of **strontium chromate** ( $\text{SrCrO}_4$ ), a compound of significant industrial importance, particularly as a corrosion inhibitor and pigment.<sup>[1][2][3][4]</sup> Given its classification as a hazardous and carcinogenic substance, a thorough understanding of its characteristics is paramount for safe handling and for the development of safer alternatives.<sup>[3][5][6]</sup> This guide consolidates key data, outlines relevant experimental protocols, and visualizes complex processes to support research and development activities.

## General and Physicochemical Identifiers

**Strontium chromate** is an inorganic compound recognized by several names and identifiers crucial for regulatory and research purposes.<sup>[1]</sup> It is a yellow crystalline powder known commercially as Strontium Yellow or Pigment Yellow 32.<sup>[2][4][7]</sup>

Identifier	Value
Chemical Name	Strontium Chromate
CAS Number	7789-06-2[1][2]
Molecular Formula	SrCrO <sub>4</sub> [7][8]
Molecular Weight	203.61 g/mol [1][2]
Synonyms	Strontium Yellow, Deep Lemon Yellow, C.I. Pigment Yellow 32[1][8][9]
EINECS Number	232-142-6[1]
RTECS Number	GB3240000[10]

## Physical Properties

**Strontium chromate** presents as a light yellow, odorless, crystalline powder or granular solid. [1][7][9][11] It has poor tinting strength and low opacity compared to other pigments.[2]

Property	Value
Appearance	Light yellow powder or granular solid.[1][2][9]
Odor	Odorless.[1][9]
Melting Point	Decomposes before melting, starting around 500 °C.[7][10]
Density / Specific Gravity	3.89 - 3.90 g/cm <sup>3</sup> at 15 °C.[1][9][11]
Solubility	In Water:- 0.12 g/100 mL at 15 °C (poorly soluble).[1][11]- 3 g/100 mL at 100 °C.[1]In Other Solvents:- Soluble in dilute acids (hydrochloric, nitric, acetic) and ammonia.[2][7][12]- Insoluble in alcohol.[12]
pH	8.5 (for aqueous solution).[1]
Crystal Structure	Monoclinic, monazite-type structure.[4]

## Chemical Properties

The chemical behavior of **strontium chromate** is largely dictated by the hexavalent chromium ( $\text{Cr}^{6+}$ ) ion, making it a strong oxidizing agent.[\[1\]](#)[\[3\]](#)

Property	Value
Chemical Stability	Stable under normal storage conditions and temperatures. <a href="#">[8]</a> <a href="#">[13]</a>
Reactivity	Strong oxidizing agent; can react with reducing agents to generate heat. <a href="#">[1]</a> <a href="#">[2]</a> It is incompatible with flammable substances, organic materials, and metal powders. <a href="#">[14]</a>
Reactivity with Acids	Dissolves readily in acids, which can generate dichromate or chromic acid depending on the pH. <a href="#">[12]</a>
Decomposition Temperature	Decomposes at approximately 500 °C. <a href="#">[10]</a> The presence of reducing agents can lower this temperature.
Hazardous Decomposition Products	Upon heating, it emits toxic chromium fumes. <a href="#">[1]</a> <a href="#">[3]</a> Thermal decomposition can release strontium oxide and chromium oxides. <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>

## Experimental Protocols and Workflows

### Experimental Protocol: Synthesis of Strontium Chromate Powder

**Strontium chromate** is typically synthesized via a precipitation reaction.[\[1\]](#)[\[5\]](#) This protocol describes a generalized method based on the reaction between an aqueous strontium salt and a sodium chromate solution.

Materials:

- Strontium chloride hexahydrate ( $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Sodium chromate ( $\text{Na}_2\text{CrO}_4$ )
- Deionized water
- Stir plate and magnetic stir bar
- Beakers
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

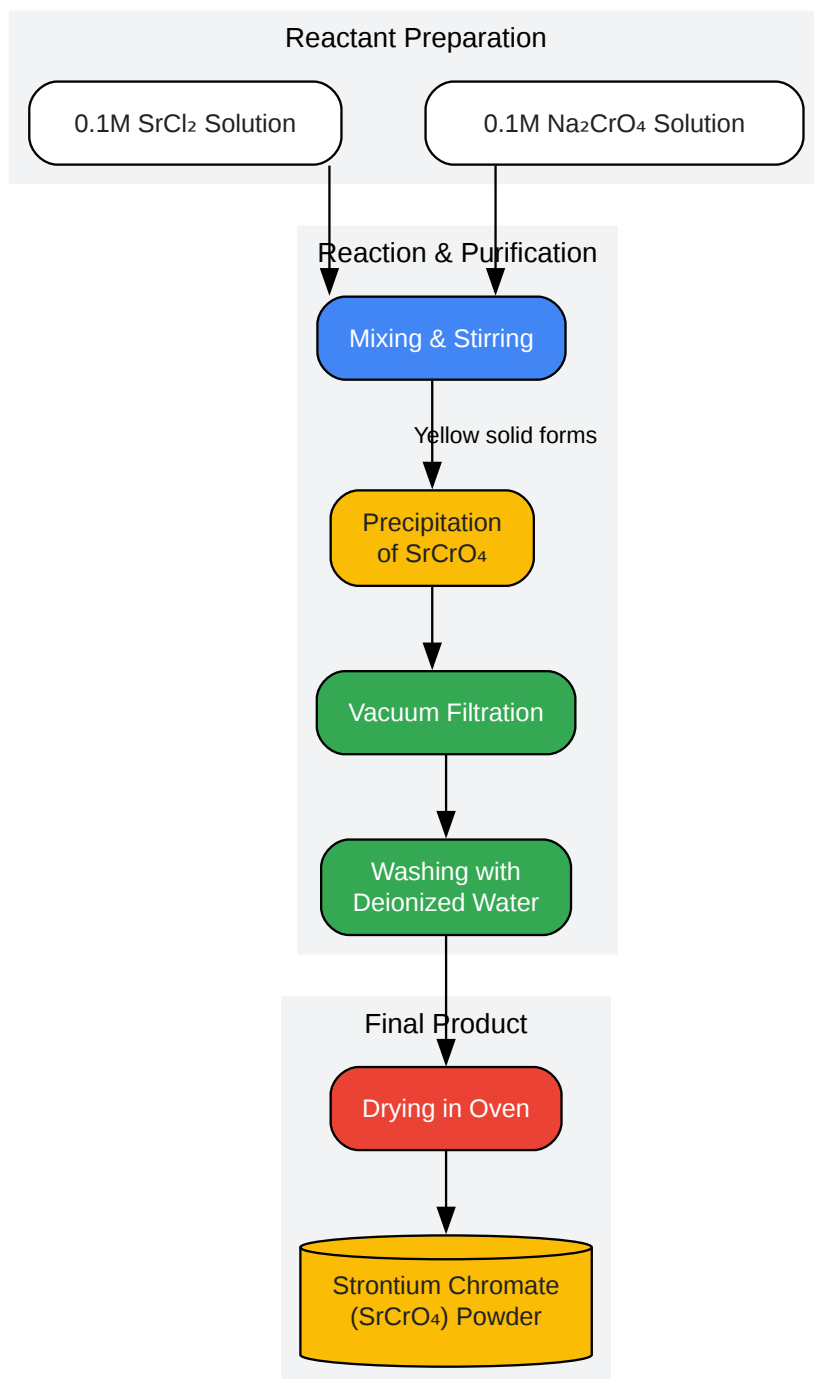
#### Methodology:

- Prepare Reactant Solutions:
  - Prepare a 0.1 M solution of strontium chloride by dissolving the appropriate amount of  $\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$  in deionized water.
  - Prepare a 0.1 M solution of sodium chromate by dissolving  $\text{Na}_2\text{CrO}_4$  in deionized water.
- Precipitation:
  - Place the strontium chloride solution in a beaker on a magnetic stir plate and begin stirring.
  - Slowly add the sodium chromate solution dropwise to the stirring strontium chloride solution.
  - A yellow precipitate of **strontium chromate** ( $\text{SrCrO}_4$ ) will form immediately according to the reaction:  $\text{SrCl}_2(\text{aq}) + \text{Na}_2\text{CrO}_4(\text{aq}) \rightarrow \text{SrCrO}_4(\text{s}) + 2\text{NaCl}(\text{aq})$ .
- Isolation and Purification:
  - Continue stirring for 30 minutes to ensure the reaction goes to completion.
  - Separate the yellow precipitate from the solution via vacuum filtration.

- Wash the collected precipitate with deionized water multiple times to remove residual sodium chloride and other soluble impurities.
- Drying:
  - Transfer the washed **strontium chromate** powder to a drying dish.
  - Dry the powder in an oven at 80-100 °C until a constant weight is achieved.
  - The final product is a fine, yellow **strontium chromate** powder.

## Synthesis Workflow

Diagram 1: Workflow for Strontium Chromate Synthesis

[Click to download full resolution via product page](#)Diagram 1: Workflow for **Strontium Chromate** Synthesis

## Toxicological Properties and Biological Pathways

The primary toxicological concern with **strontium chromate** stems from its hexavalent chromium ( $\text{Cr}^{6+}$ ) content, which is a known human carcinogen.<sup>[1][5][6][16]</sup> The substance can be absorbed into the body through inhalation and ingestion.<sup>[11][16]</sup>

### Mechanism of Toxicity

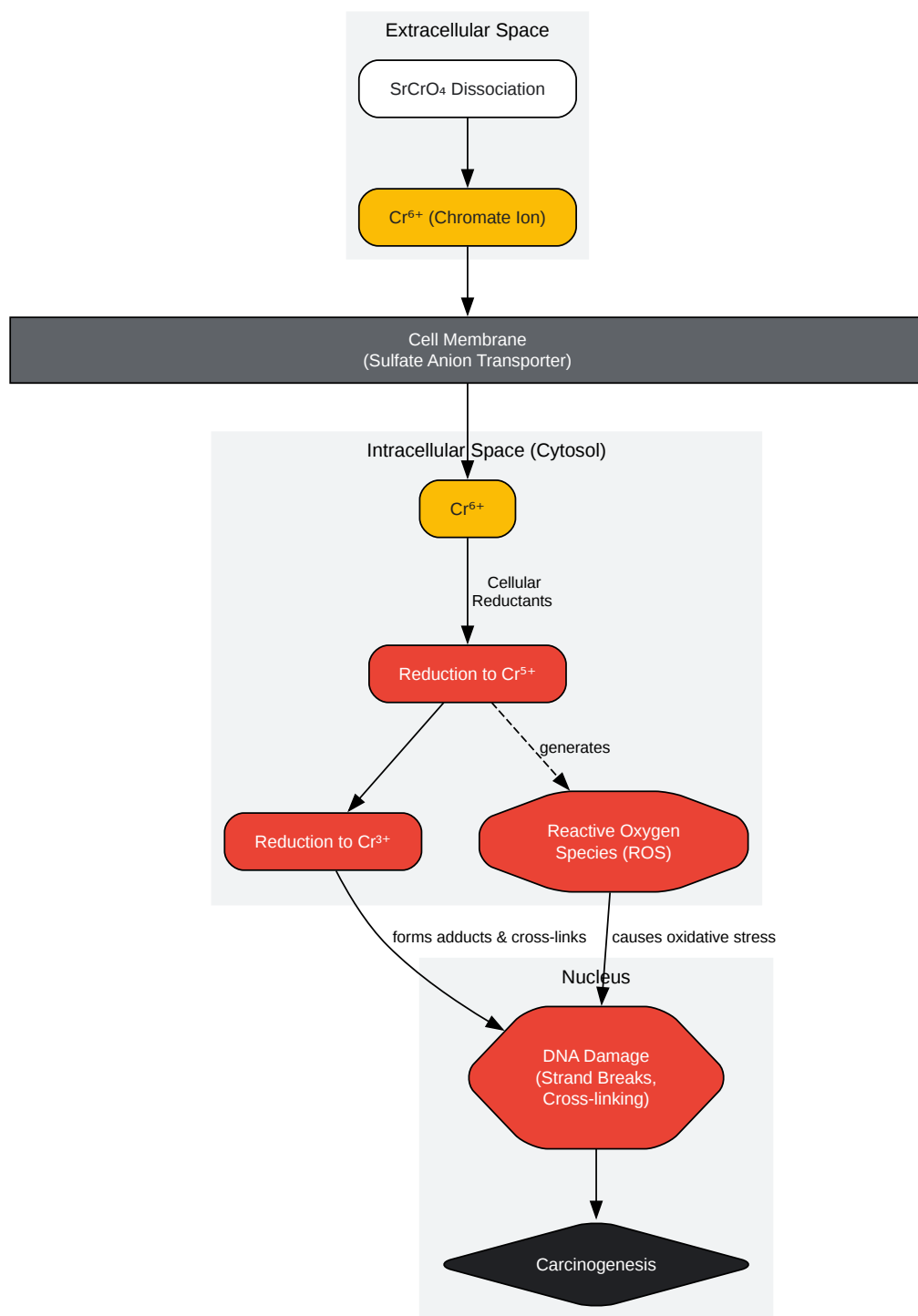
The carcinogenicity of hexavalent chromium is attributed to its ability to enter cells and subsequently generate genotoxic damage.

- Cellular Uptake:** As the chromate anion ( $\text{CrO}_4^{2-}$ ) is structurally similar to sulfate ( $\text{SO}_4^{2-}$ ) and phosphate ( $\text{PO}_4^{3-}$ ) anions, it is readily transported into cells via non-specific anion transport channels.
- Intracellular Reduction:** Once inside the cell,  $\text{Cr}^{6+}$  undergoes a series of reduction reactions, first to the unstable pentavalent chromium ( $\text{Cr}^{5+}$ ) and then to the more stable trivalent chromium ( $\text{Cr}^{3+}$ ).
- Generation of Reactive Oxygen Species (ROS):** This reduction process generates reactive oxygen species (ROS), including hydroxyl radicals, which can cause significant oxidative stress.
- DNA Damage:** Both ROS and the chromium intermediates ( $\text{Cr}^{3+}$ ) can directly damage DNA, leading to DNA strand breaks, DNA-protein crosslinks, and chromosomal aberrations. This genetic damage can disrupt normal cellular processes and initiate carcinogenesis.

Toxicity Data	Value
IARC Carcinogen Classification	Group 1 (Carcinogenic to humans). <sup>[5][6]</sup>
NTP Carcinogen Classification	Known to be a human carcinogen. <sup>[6]</sup>
Acute Oral Toxicity (LD50)	811 - 3118 mg/kg (Rat). <sup>[6][15][17]</sup>
Primary Health Effects	Lung cancer, sinonasal cancer, respiratory tract irritation, skin sensitization, kidney and liver damage. <sup>[1][16][18]</sup>

## Cellular Toxicity Pathway

Diagram 2: Cellular Toxicity Pathway of Hexavalent Chromium



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Diagram 2: Cellular Toxicity Pathway of Hexavalent Chromium

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